

Safe handling procedures and MSDS for "2-Amino-6-hydroxypyridine"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-6-hydroxypyridine

Cat. No.: B7721031

[Get Quote](#)

Technical Support Center: 2-Amino-6-hydroxypyridine

As a Senior Application Scientist, this guide provides in-depth technical and safety information for researchers, scientists, and drug development professionals working with **2-Amino-6-hydroxypyridine**. The following question-and-answer format is designed to address specific issues you may encounter, ensuring both experimental success and laboratory safety.

Section 1: Core Chemical Data

Before handling, it is crucial to be familiar with the fundamental properties of the compound.

What are the key physical and chemical properties of 2-Amino-6-hydroxypyridine?

2-Amino-6-hydroxypyridine, also known as 6-Amino-2-hydroxypyridine, is a heterocyclic organic compound.^[1] It is typically a white to light-yellow or black crystalline solid.^[2] Its pyridine ring structure features both an amino (-NH₂) and a hydroxyl (-OH) group, which makes it water-soluble and allows it to participate in various chemical reactions like nucleophilic substitutions.^[2]

Property	Value	Source
CAS Number	5154-00-7	[1] [2] [3]
Molecular Formula	C ₅ H ₆ N ₂ O	[3] [4]
Molecular Weight	110.11 g/mol	[4]
Appearance	White to light yellow or black crystalline powder/solid	[2] [4]
Melting Point	211-212°C	[4] [5]
Boiling Point	358.7 ± 35.0 °C (Predicted)	[4] [5]
Density	1.208 ± 0.06 g/cm ³ (Predicted)	[4]
pKa	10.32 ± 0.10 (Predicted)	[4]

Section 2: Hazard Identification and Safety

Understanding the hazards is the first step in safe handling. This compound presents multiple risks that require careful management.

What are the primary hazards associated with 2-Amino-6-hydroxypyridine?

According to the Globally Harmonized System (GHS), **2-Amino-6-hydroxypyridine** is classified with several hazards. The primary concerns for laboratory personnel are acute toxicity if swallowed and serious eye irritation.

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H319: Causes serious eye irritation.

- Risk Codes (Older System): R20/21/22 (Harmful by inhalation, in contact with skin and if swallowed), R36/37/38 (Irritating to eyes, respiratory system and skin).[4]

Section 3: FAQs - Safe Handling, Storage, and PPE

This section addresses common questions regarding the day-to-day safe use of this chemical.

Q: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

A: Due to its irritant nature, a comprehensive PPE protocol is essential.

- Eye/Face Protection: Always wear chemical safety goggles or glasses with side protection. [6] A face shield may be necessary for procedures with a high risk of splashing or dust generation.[6]
- Skin Protection: Wear a fully buttoned lab coat and appropriate protective gloves. Inspect gloves for integrity before each use and use a proper removal technique to avoid skin contact.[7]
- Hand Protection: Nitrile or butyl rubber gloves are generally recommended. However, always consult the glove manufacturer's compatibility chart for the specific chemical and breakthrough time.[8]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhaling dust.[8] If a fume hood is not available or if dust levels are expected to be high, a NIOSH/MSHA-approved respirator with a particulate filter is required.[9][10]

Q: How should I properly store 2-Amino-6-hydroxypyridine?

A: Proper storage is critical to maintain chemical integrity and prevent accidents.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[6][9]
- Atmosphere: Store under an inert atmosphere if possible, and keep it in a dark place.[4]

- Incompatibilities: Store away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[10][11]
- General Conditions: Protect from moisture and keep away from heat, sparks, or open flames.[9]

Q: What are the common signs of exposure I should watch for?

A: Exposure can cause immediate symptoms. Be vigilant for the following:

- Eye Contact: Redness, pain, and serious irritation.[9][10]
- Skin Contact: Redness, itching, and skin irritation.[9][10]
- Inhalation: Irritation of the respiratory tract, coughing, and potential breathing difficulties.[9][10]
- Ingestion: Harmful if swallowed, may cause nausea and other systemic effects.[9]

Section 4: Troubleshooting Guide - Emergency Procedures

In the event of an accident, a swift and correct response is vital.

Q: What is the first aid procedure for accidental exposure?

A: Immediate action is required. Always have the Safety Data Sheet (SDS) available for emergency responders.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[9] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[6]
- Skin Contact: Take off all contaminated clothing immediately.[6] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[9] If skin irritation persists, get medical

advice.[\[9\]](#)

- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, provide oxygen.[\[6\]](#)[\[9\]](#) Call a physician if you feel unwell.[\[9\]](#)
- Ingestion: If swallowed, call a POISON CENTER or doctor immediately.[\[9\]](#) Rinse the mouth with water.[\[9\]](#) Do NOT induce vomiting.[\[6\]](#)

Q: How should I handle a small chemical spill?

A: For minor spills, a trained individual can manage the cleanup.

- Ensure proper PPE is worn, including respiratory protection.[\[7\]](#)
- Remove all sources of ignition from the area.[\[12\]](#)
- Avoid generating dust.[\[12\]](#)
- Carefully sweep or vacuum the solid material.[\[6\]](#) Place the spilled material into a suitable, labeled, and closed container for waste disposal.[\[6\]](#)[\[12\]](#)
- Clean the spill area thoroughly.

Q: What is the protocol for a major spill?

A: For large spills, prioritize personnel safety and containment.

- Evacuate all non-essential personnel from the area and move upwind.[\[7\]](#)[\[12\]](#)
- Alert emergency responders and inform them of the location and nature of the hazard.[\[12\]](#)
- If safe to do so, prevent the spill from entering drains or waterways.[\[6\]](#)
- Only personnel with appropriate training and full protective equipment, including self-contained breathing apparatus (SCBA), should attempt to control the leak.[\[12\]](#)

Q: What if a fire involves this chemical?

A: This material is a combustible solid.[\[12\]](#)

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[\[6\]](#)[\[7\]](#)
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[\[6\]](#)[\[7\]](#)
- Hazardous Combustion Products: During a fire, toxic gases such as carbon oxides and nitrogen oxides may be generated.[\[6\]](#)[\[10\]](#)

Section 5: Experimental Workflow & Protocol

This section provides a standard protocol for preparing a solution, integrating safety at each step.

Protocol: Preparation of a Stock Solution

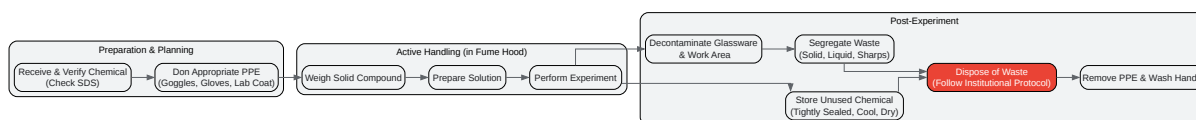
This procedure outlines the steps for safely weighing the solid compound and dissolving it to a desired concentration.

- Preparation: Before starting, ensure the chemical fume hood is certified and functioning correctly. Clear the workspace of any unnecessary items. Verify that an emergency eyewash station and safety shower are accessible.[\[6\]](#)[\[8\]](#)
- Don PPE: Put on all required PPE, including safety goggles, a lab coat, and chemically resistant gloves.
- Tare Weighing Vessel: Place a clean, dry weighing vessel (e.g., weigh boat or glass vial) on an analytical balance and tare it.
- Weighing: Inside the chemical fume hood, carefully transfer the required amount of **2-Amino-6-hydroxypyridine** powder to the tared vessel. Minimize dust generation by handling the container gently and avoiding rapid movements.[\[6\]](#)
- Record Mass: Securely close the primary container of the chemical. Record the exact mass of the weighed powder.
- Dissolution: Add the weighed powder to a beaker or flask containing the desired solvent. Do this slowly and inside the fume hood.

- Mixing: Stir the solution using a magnetic stirrer or other appropriate method until the solid is fully dissolved. The compound is soluble in water.[2]
- Transfer and Storage: Transfer the final solution to a clearly labeled storage bottle. The label should include the chemical name, concentration, date, and your initials. Store as per the guidelines in Section 3.
- Cleanup: Dispose of the used weigh boat and any contaminated materials in the designated solid hazardous waste container.[8] Wipe down the balance and work area in the fume hood.
- Doff PPE: Remove gloves and other PPE, and wash hands thoroughly with soap and water. [6]

Section 6: Visualization - Safe Handling Workflow

The following diagram illustrates the complete lifecycle for handling **2-Amino-6-hydroxypyridine** in a laboratory setting, from procurement to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2-Amino-6-hydroxypyridine**.

Section 7: References

- **2-Amino-6-hydroxypyridine** - ChemBK. (2024). Available at: [\[Link\]](#)

- Standard Operating Procedure for Pyridine - Washington State University. (n.d.). Available at: [\[Link\]](#)
- **2-Amino-6-hydroxypyridine** | C₅H₆N₂O | CID 101007 - PubChem. (n.d.). Available at: [\[Link\]](#)
- **2-AMINO-6-HYDROXYPYRIDINE**|5154-00-7 - MOLBASE Encyclopedia. (n.d.). Available at: [\[Link\]](#)
- CHEMICAL PRODUCT AND COMPANY IDENTIFICATION MSDS Name: 2-AMINO PYRIDINE - Alkali Metals Limited. (n.d.). Available at: [\[Link\]](#)
- 2-Aminopyridine - Wikipedia. (n.d.). Available at: [\[Link\]](#)
- **2-AMINO-6-HYDROXYPYRIDINE** | Mil-Spec Industries. (n.d.). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. echemi.com [echemi.com]
- 2. CAS 5154-00-7: 2-Amino-6-hydroxypyridine | CymitQuimica [cymitquimica.com]
- 3. scbt.com [scbt.com]
- 4. chembk.com [chembk.com]
- 5. 6-Amino-2-hydroxypyridine CAS#: 5154-00-7 [m.chemicalbook.com]
- 6. aksci.com [aksci.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]

- 11. fishersci.ca [fishersci.ca]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Safe handling procedures and MSDS for "2-Amino-6-hydroxypyridine"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7721031#safe-handling-procedures-and-msds-for-2-amino-6-hydroxypyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com